

Behenyl Behenate: A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Linoleyl behenate*

Cat. No.: *B15550469*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of behenyl behenate, a saturated wax ester with significant applications in the cosmetic, pharmaceutical, and material science industries. This document outlines its fundamental chemical and physical properties, explores its functional roles in various formulations, and presents relevant experimental methodologies.

Core Chemical and Physical Data

Behenyl behenate is the ester of behenyl alcohol and behenic acid. Its chemical identity and key physicochemical properties are summarized below.

Property	Value	Reference
CAS Number	17671-27-1	[1][2][3]
Molecular Formula	C44H88O2	[1][2][3]
Molecular Weight	649.17 g/mol	[1][3]
Appearance	White to yellowish, hard, waxy solid/granules	[1]
Melting Point	70 - 75 °C	[1]
Acid Value	< 2 mg KOH/g	[1]
Saponification Value	79 - 89 mg KOH/g	
Solubility	Insoluble in water	

Applications and Functionality

Behenyl behenate's utility stems from its distinct physical and chemical characteristics. It is primarily employed as a structuring agent, thickener, and emollient in a variety of product formulations.

Cosmetic and Personal Care Applications

In the cosmetics industry, behenyl behenate is a versatile ingredient valued for its ability to impart desirable sensory profiles and enhance product stability.[2][4] Its functions include:

- **Thickening and Structuring Agent:** It increases the viscosity of emulsions, contributing to a rich, creamy texture in lotions and creams.[4]
- **Occlusive Agent:** It forms a protective barrier on the skin's surface, helping to reduce moisture loss.[2][5]
- **Film Former:** It creates a substantive film, which is beneficial in protective creams and lip balms.[2]
- **Gelling Agent:** It can be used to structure oil-based formulations.[2]

Pharmaceutical and Drug Delivery Applications

While less common than in cosmetics, behenyl behenate and structurally similar lipids are explored in pharmaceutical formulations, particularly in controlled drug delivery systems.^[6] Its lipophilic and solid nature makes it a candidate for:

- **Matrix Forming Agent:** In solid dosage forms, it can create an inert matrix to control the release of active pharmaceutical ingredients (APIs).^[6]
- **Lipid-Based Nanoparticles:** Although detailed protocols often use analogous compounds like glyceryl behenate, the principles can be extended to behenyl behenate for the formulation of solid lipid nanoparticles (SLNs) and nanostructured lipid carriers (NLCs) to enhance the bioavailability of poorly soluble drugs.^{[7][8][9]}

Experimental Protocols

Detailed, standardized experimental protocols specifically for behenyl behenate are not widely published. However, general methodologies for assessing the performance of emollients and lipids in cosmetic and pharmaceutical formulations are applicable.

Emollient Spreadability Testing

This protocol is used to quantitatively assess the spreading characteristics of an emollient on a substrate mimicking the skin.

Methodology:

- A precise volume of the melted emollient is applied to a solid substrate (e.g., synthetic skin).
- The diameter of the spread is measured at fixed time intervals.
- The area of spread is calculated to determine the spreadability profile.

A logical relationship exists where a lower viscosity in the molten state would lead to a larger and faster spread.

Preparation of Solid Lipid Nanoparticles (SLNs)

This is a general protocol for preparing SLNs using a hot homogenization technique, which can be adapted for lipids like behenyl behenate.

Methodology:

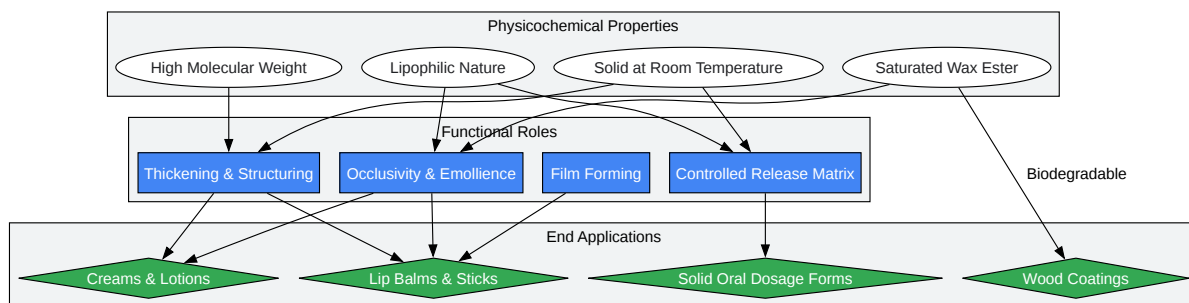
- **Lipid Phase Preparation:** The lipid (e.g., behenyl behenate) is melted at a temperature 5-10 °C above its melting point. The lipophilic drug is then dissolved or dispersed in the molten lipid.
- **Aqueous Phase Preparation:** The aqueous surfactant solution is heated to the same temperature as the lipid phase.
- **Homogenization:** The hot lipid phase is dispersed in the hot aqueous phase under high-speed stirring to form a coarse pre-emulsion.
- **High-Pressure Homogenization:** The pre-emulsion is then subjected to high-pressure homogenization to reduce the particle size to the nanometer range.
- **Cooling and Nanoparticle Formation:** The resulting nanoemulsion is cooled down, leading to the crystallization of the lipid and the formation of solid lipid nanoparticles.

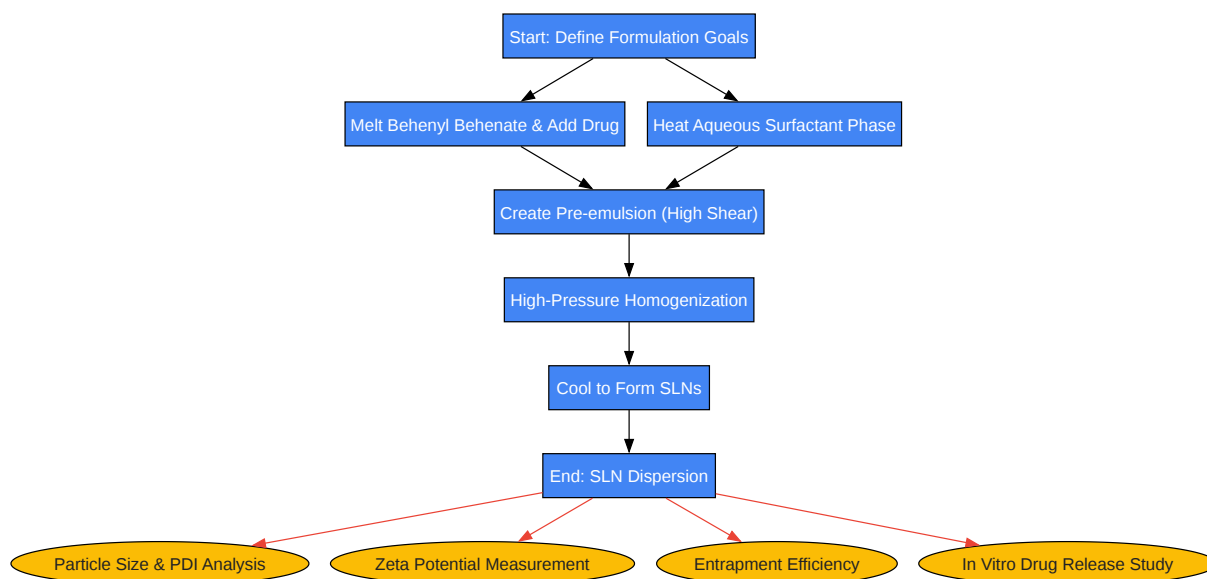
Safety and Regulatory Information

Behenyl behenate is considered safe for use in cosmetics.^[5] The Cosmetic Ingredient Review (CIR) Expert Panel has concluded that alkyl esters, including behenyl behenate, are safe in the present practices of use and concentration when formulated to be non-irritating.^{[10][11]} It is not classified as a hazardous substance.^[12]

Visualizations

Logical Relationship of Behenyl Behenate's Properties and Applications





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- To cite this document: BenchChem. [Behenyl Behenate: A Comprehensive Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15550469/docs#behenyl-behenate-a-comprehensive-technical-guide\]](https://www.benchchem.com/product/b15550469/docs#behenyl-behenate-a-comprehensive-technical-guide)

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